Spectroscopic data of 2-Chloro-3-methylbutanoic acid

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Compound of Interest

Compound Name:	*2-Chloro-3-methylbutanoic acid*
CAS No.:	*921-08-4*
Cat. No.:	*B3033178*

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An In-depth Technical Guide to the Spectroscopic Data of **2-Chloro-3-methylbutanoic Acid**

This guide provides a comprehensive analysis of the spectroscopic data for **2-Chloro-3-methylbutanoic acid** ($C_5H_9ClO_2$), a chiral halogenated carboxylic acid.[1][2][3] As a key intermediate in various organic syntheses, particularly in the preparation of pharmaceuticals and agrochemicals, a thorough understanding of its structural and spectroscopic properties is paramount for researchers, scientists, and drug development professionals.[3] This document moves beyond a simple recitation of data, offering insights into the causality behind experimental choices and providing self-validating protocols for data acquisition and interpretation.

Molecular Structure and Stereochemistry

2-Chloro-3-methylbutanoic acid possesses a chiral center at the C2 carbon, the α-carbon, which is bonded to the chlorine atom.[4] This results in two enantiomers, (S)-**2-chloro-3-methylbutanoic acid** and (R)-**2-chloro-3-methylbutanoic acid**. The synthesis of enantiomerically pure forms often begins with the corresponding enantiomers of the amino acid valine, proceeding through a diazotization reaction that typically retains the stereochemistry of

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the starting material.[4] Spectroscopic techniques are therefore crucial not only for structural confirmation but also for assessing enantiomeric purity, often in conjunction with chiral chromatography or polarimetry.

Caption: Structure of **2-Chloro-3-methylbutanoic acid** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of **2-Chloro-3-methylbutanoic acid**, providing unambiguous information about its carbon skeleton and proton environments.[4]

^{1}H NMR Spectroscopy

Proton NMR (^{1}H NMR) confirms the connectivity of the molecule through chemical shifts, signal multiplicities (splitting), and coupling constants. The electron-withdrawing effects of the chlorine atom and the carboxylic acid group significantly influence the chemical shifts of nearby protons.

Interpreting the Spectrum:

- Carboxylic Acid Proton (-COOH): This proton typically appears as a broad singlet far downfield, usually between 10-13 ppm. Its broadness is due to hydrogen bonding and rapid chemical exchange with any trace water in the solvent.[5]
- Alpha-Proton (α-H): The proton on C2 is significantly deshielded by both the adjacent chlorine and carbonyl group. It is expected to resonate around 4.0-4.5 ppm. This signal will appear as a doublet, as it is coupled to the single proton on C3.
- Beta-Proton (β-H): The proton on C3 is coupled to the α-proton and the six protons of the two methyl groups. This complex splitting will result in a multiplet, likely a nonet or a doublet of septets, appearing around 2.2-2.6 ppm.
- Methyl Protons (-CH_3): The two methyl groups (C4 and C5) are diastereotopic due to the adjacent chiral center at C2. Therefore, they are chemically non-equivalent and are expected to appear as two separate doublets, each coupled to the β-proton. These signals are typically found in the upfield region, around 0.9-1.2 ppm.

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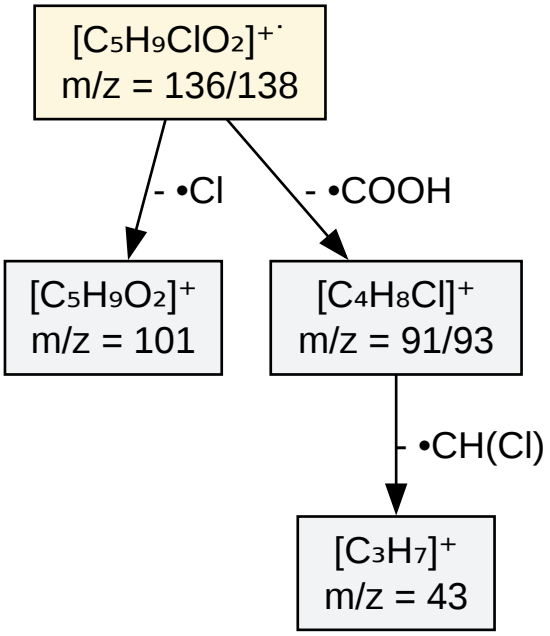
Table 1: Predicted ^{1}H NMR Data

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
-COOH	**10.0 - 13.0**	**broad singlet**	**-**
α-H (C2-H)	4.0 - 4.5	doublet	~4-6
β-H (C3-H)	2.2 - 2.6	multiplet	~7

| -CH₃ (C4/C5) | 0.9 - 1.2 | two doublets | ~7 |



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Caption: A plausible fragmentation pathway for **2-Chloro-3-methylbutanoic acid** in EI-MS.

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